

# An In-depth Technical Guide to the Synthesis and Characterization of Chlorodiisopropylsilane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Chlorodiisopropylsilane

CAS No.: 2227-29-4

Cat. No.: B1588518

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **chlorodiisopropylsilane**, a valuable reagent in organic synthesis, particularly in the formation of silyl ethers and other silicon-containing compounds. This document details established synthetic protocols, physical properties, and spectroscopic data essential for its identification and utilization in research and development.

## Synthesis of Chlorodiisopropylsilane

**Chlorodiisopropylsilane** is primarily synthesized via the Grignard reaction, involving the reaction of a Grignard reagent with a silicon halide. An alternative industrial method involves the direct reaction of elemental silicon with isopropyl chloride.

### Grignard Reaction Method

The most common laboratory-scale synthesis involves the reaction of trichlorosilane with isopropylmagnesium chloride.<sup>[1]</sup> This method allows for a controlled reaction to yield the desired product.

Reaction Scheme:

Experimental Protocol:

A detailed experimental protocol for this synthesis is outlined below, based on established patent literature.<sup>[1]</sup>

Materials:

- Magnesium turnings
- 2-Chloropropane (Isopropyl chloride)
- Trichlorosilane
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous n-hexane
- Nitrogen gas (for inert atmosphere)

Equipment:

- Four-neck round-bottom flask
- Mechanical stirrer
- Thermometer
- Reflux condenser
- Constant-pressure dropping funnel

Procedure:

- Grignard Reagent Formation:
  - Under a nitrogen atmosphere, charge the four-neck flask with magnesium turnings and a portion of anhydrous THF.

- Heat the mixture to 40-65 °C to initiate the reaction.
- Slowly add a solution of 2-chloropropane in anhydrous THF dropwise while maintaining the temperature between 40-65 °C.
- After the addition is complete, continue stirring at 40-65 °C for 0.5-3.0 hours to ensure the complete formation of isopropylmagnesium chloride.[1]
- Reaction with Trichlorosilane:
  - Cool the Grignard reagent solution to a temperature between -30 °C and -10 °C.[1]
  - Slowly add a solution of trichlorosilane in anhydrous n-hexane dropwise. This reaction is highly exothermic, and a large amount of white precipitate (magnesium chloride) will form. Careful temperature control is critical.[1]
  - After the addition is complete, allow the reaction mixture to stir for an additional 0.5-3.0 hours.[1]
- Work-up and Purification:
  - Perform suction filtration to remove the precipitated magnesium chloride.
  - Wash the filter cake with n-hexane.
  - Combine the filtrates and concentrate them to remove the majority of the solvent.
  - The crude product is then purified by fractional distillation, collecting the fraction at 110-140 °C to obtain **chlorodiisopropylsilane**. [1]

Quantitative Data for Grignard Synthesis:

Parameter	Value	Reference
Reactants		
Magnesium to 2-Chloropropane Molar Ratio	1 : 1-2	[2]
Trichlorosilane to Magnesium Molar Ratio	1 : 2-3	[2]
Reaction Conditions		
Grignard Formation Temperature	40-65 °C	[1][2]
Reaction with Trichlorosilane Temperature	-30 to -10 °C	[1]
Solvent	Tetrahydrofuran (THF), n-hexane	[1][2]
Product		
Yield	50-75%	[1][2]
Purity	95.0-99.0%	[2]

## Direct Reaction Method

An alternative synthesis route is the direct reaction of elemental silicon with a gaseous mixture of isopropyl chloride and hydrogen chloride in the presence of a copper catalyst.[2][3] This method is more suited for industrial-scale production.

Reaction Scheme:

This process typically yields a mixture of products, including isopropyldichlorosilane and isopropyltrichlorosilane, requiring careful control of reaction conditions to maximize the yield of the desired **chlorodiisopropylsilane**. [2][3]

## Characterization of Chlorodiisopropylsilane

The identity and purity of synthesized **chlorodiisopropylsilane** are confirmed through a combination of physical property measurements and spectroscopic analysis.

## Physical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>15</sub> ClSi
Molecular Weight	150.72 g/mol
Boiling Point	137 °C
	58-60 °C at 50 mmHg
Density	0.883 g/mL at 25 °C
Refractive Index	n <sub>20</sub> /D 1.429

## Spectroscopic Data

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **chlorodiisopropylsilane**.

<sup>1</sup>H NMR: The proton NMR spectrum is expected to show signals corresponding to the isopropyl protons and the silicon-hydride proton.

<sup>13</sup>C NMR: The carbon NMR spectrum will show distinct signals for the methine and methyl carbons of the isopropyl groups.

Note: While specific chemical shift values from open literature are limited, spectral data for **chlorodiisopropylsilane** is available in commercial databases such as SpectraBase.

### 2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. Key characteristic absorption bands are expected for the Si-H and C-H bonds.

Note: Authentic IR spectra are referenced by chemical suppliers, and data is available in databases like SpectraBase.

### 3. Mass Spectrometry (MS)

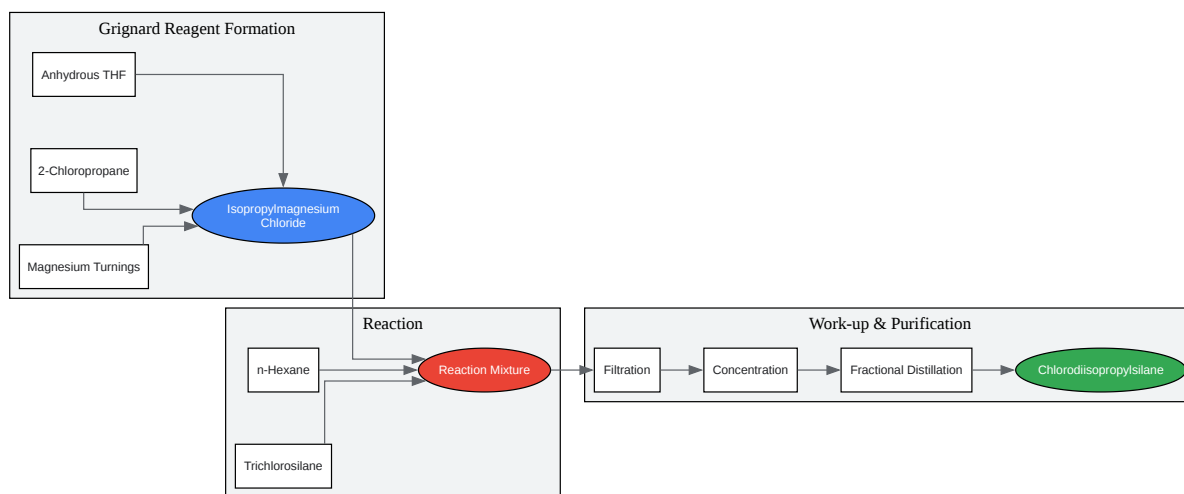
Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. The mass spectrum of **chlorodiisopropylsilane** will show a molecular ion peak and characteristic fragment ions resulting from the loss of isopropyl and chloride groups.

Key m/z Peaks:[\[4\]](#)

- Top Peak: 79
- 2nd Highest: 106
- 3rd Highest: 107

## Visualizations

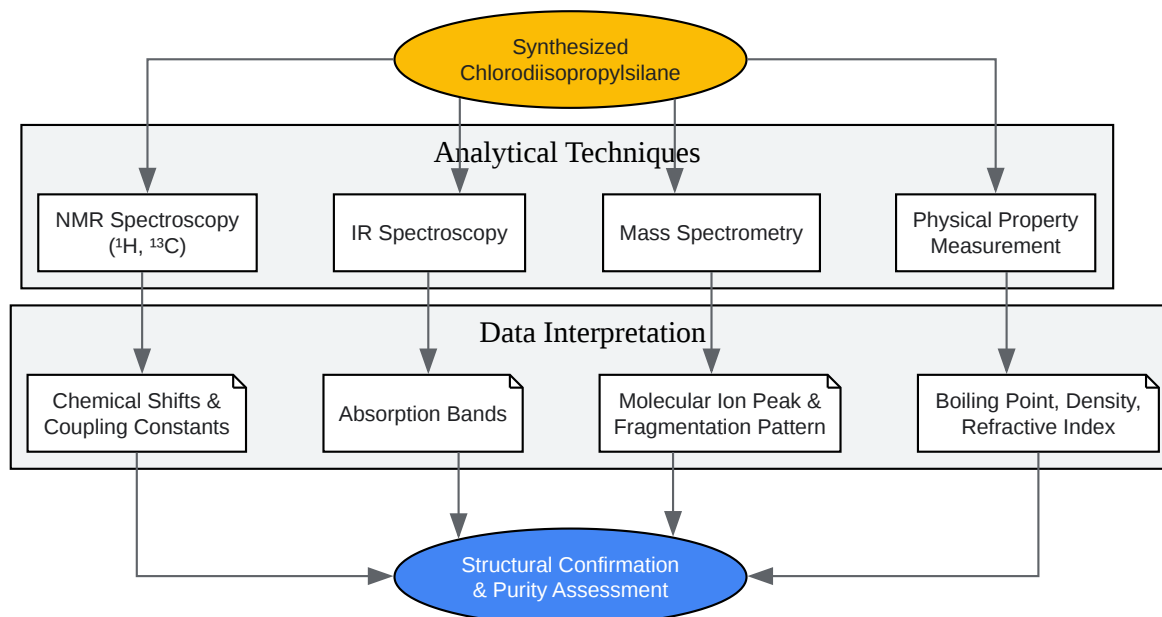
### Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **chlorodiisopropylsilane** via the Grignard reaction.

## Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of **chlorodiisopropylsilane**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CN103588805A - Synthetic method of diisopropyl chlorosilane - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. DSpace at KIST: Synthesis of isopropyldichlorosilane by direct process [[pubs.kist.re.kr](https://pubs.kist.re.kr)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Chlorodiisopropylsilane | C<sub>6</sub>H<sub>14</sub>ClSi | CID 6365034 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Characterization of Chlorodiisopropylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588518/docs#an-in-depth-technical-guide-to-the-synthesis-and-characterization-of-chlorodiisopropylsilane>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)